

Spectinomycin's Activity Against Gram-Negative Bacteria: A Technical Guide

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Compound of Interest

Compound Name: Spectinomycin

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Introduction

Spectinomycin, an aminocyclitol antibiotic derived from *Streptomyces spectabilis*, has a notable history in the treatment of bacterial infections, particularly those caused by Gram-negative organisms.^[1] Its unique mechanism of action, targeting the bacterial ribosome to inhibit protein synthesis, distinguishes it from many other antibiotic classes.^{[2][3]} This technical guide provides an in-depth analysis of **spectinomycin's** spectrum of activity against Gram-negative bacteria, supported by quantitative data, detailed experimental protocols, and visualizations of key molecular and procedural pathways.

Spectrum of Activity: Quantitative Analysis

Spectinomycin exhibits a targeted spectrum of activity primarily against Gram-negative bacteria. Its efficacy varies among different species, with notable activity against *Neisseria gonorrhoeae*. The following tables summarize the Minimum Inhibitory Concentration (MIC) values of **spectinomycin** against a range of Gram-negative bacteria, providing a quantitative measure of its potency.

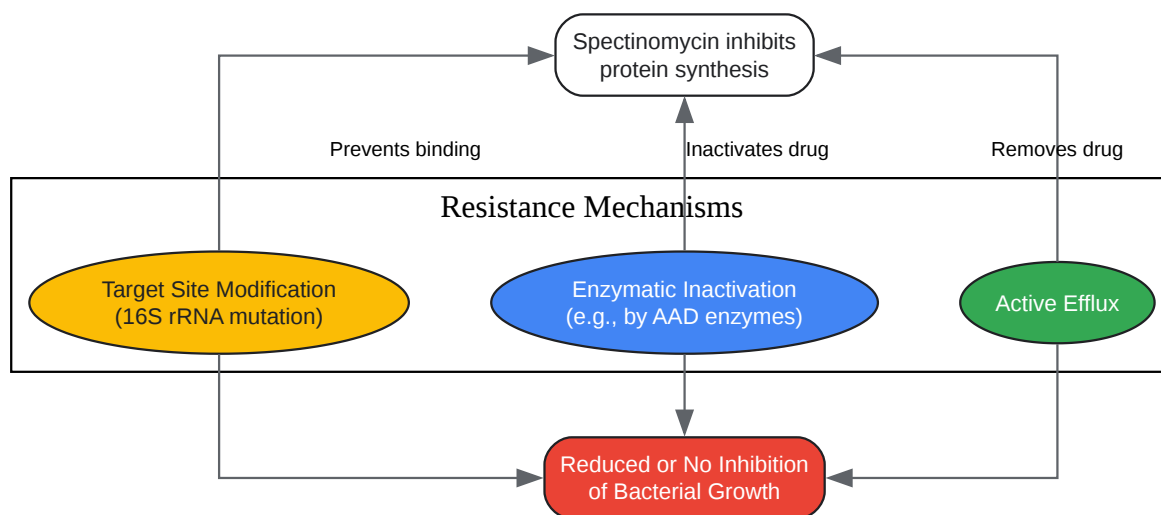
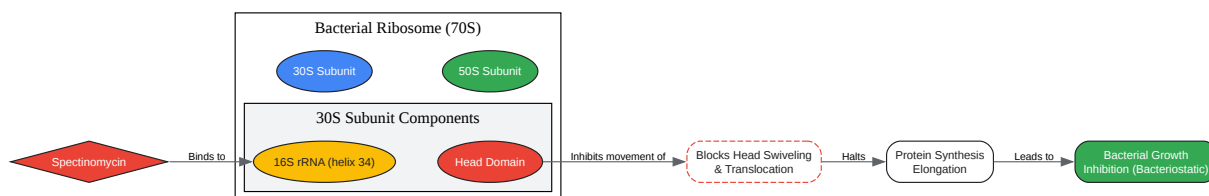
Table 1: **Spectinomycin** MIC Values for Various Gram-Negative Bacteria

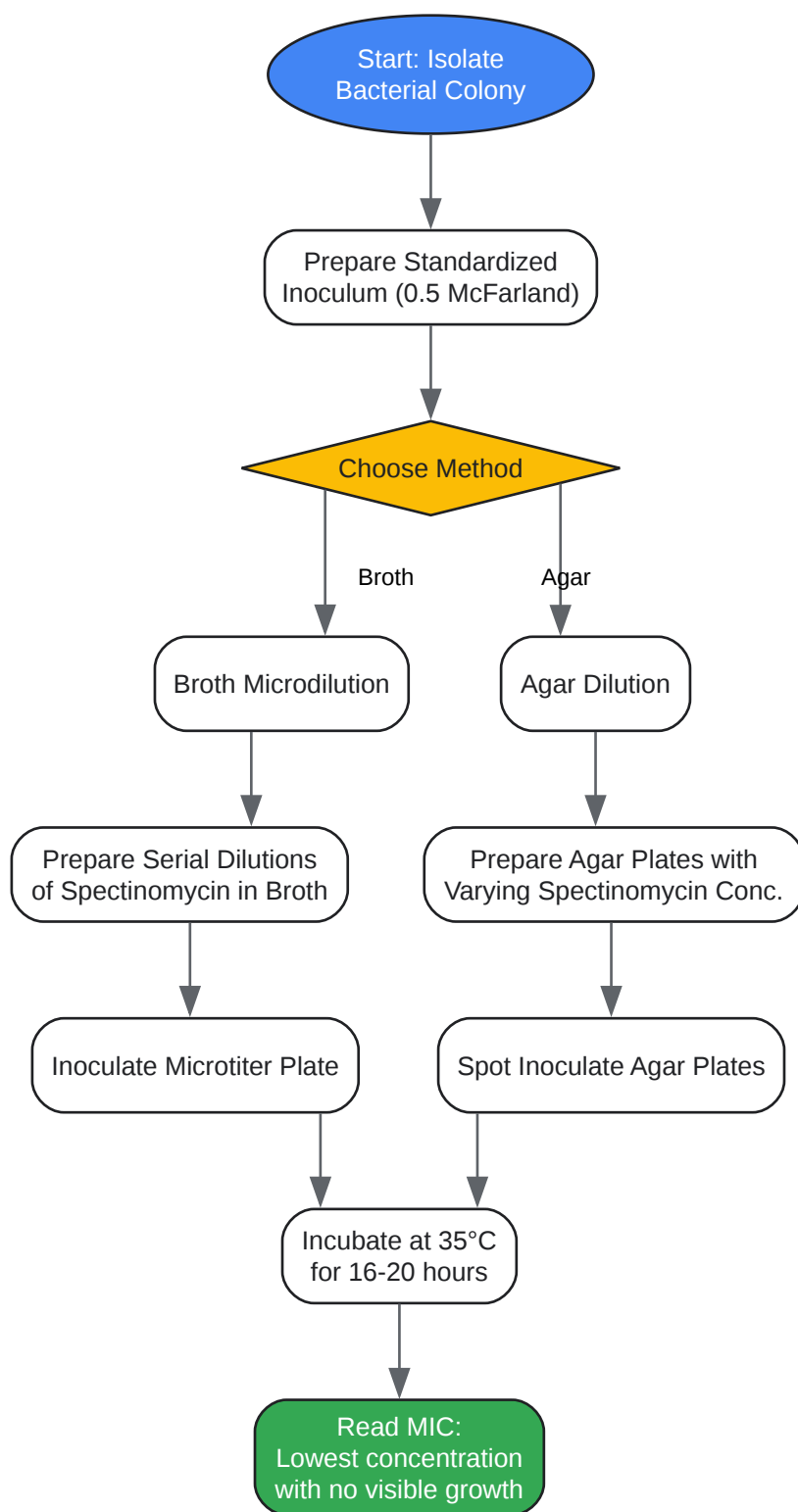
Bacterial Species	Number of Strains	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Neisseria gonorrhoeae	41	-	-	-	[4]
336	All susceptible	-	-	[5]	
Escherichia coli	-	<64	-	-	
-	Inhibitory at 31.2	-	-		
Klebsiella spp.	-	Inhibitory at 31.2	-	-	
Enterobacter spp.	-	Inhibitory at 31.2	-	-	
Haemophilus influenzae	17	All sensitive	-	-	
Acinetobacter spp.	20	All sensitive	-	-	
Pseudomonas aeruginosa	-	16 to >4096	-	-	
Proteus spp.	-	62.5 to >1000	-	-	
Serratia spp.	-	500 to 1000	-	-	
Citrobacter diversus	-	-	-	-	
Yersinia enterocolitica	-	-	-	-	

Note: MIC₅₀ and MIC₉₀ represent the concentrations required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Mechanism of Action

Spectinomycin exerts its bacteriostatic effect by binding to the 30S subunit of the bacterial ribosome, thereby interfering with protein synthesis. Specifically, it binds to helix 34 of the 16S rRNA within the head domain of the 30S subunit. This binding event physically obstructs the swiveling motion of the 30S head, a crucial conformational change required for the translocation of peptidyl-tRNA from the A-site to the P-site during the elongation phase of translation. By locking the ribosome in a specific conformation, **spectinomycin** effectively halts the elongation of the polypeptide chain, leading to the cessation of bacterial growth.





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